

ammonium nonanoate ecotoxicology profile

non-target organisms

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Compound Focus: Ammonium nonanoate

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Ecotoxicology Profile of Ammonium Nonanoate

The quantitative data on the ecotoxicology of **Ammonium Nonanoate** for non-target organisms is sparse. The tables below summarize all the available data from the search results.

Table 1: Summary of Ecotoxicological Data for Non-Target Organisms

Organism Group	Test Type	Endpoint	Value	Effect Level
Terrestrial Vertebrates				
Mammals (Rat)	Acute Oral LD ₅₀	LD ₅₀	> 2000 mg/kg [1]	Low toxicity [1]
Birds (Northern Bobwhite)	Acute Oral LD ₅₀	LD ₅₀	> 2150 mg/kg [1]	Low toxicity [1]
Soil Organisms				
Earthworms	Acute 14-day	LC ₅₀	No data [1]	-

Organism Group	Test Type	Endpoint	Value	Effect Level
Earthworms	Chronic Reproduction	NOEC	No data [1]	-
Beneficial Insects				
Honeybees (<i>Apis spp.</i>)	Acute Contact	LD ₅₀	No data [1]	-
Honeybees (<i>Apis spp.</i>)	Acute Oral	LD ₅₀	No data [1]	-
Ladybirds, Lacewings, Parasitic Wasps	Acute	LD ₅₀ /LC ₅₀	No data [1]	-
Non-Target Plants				
Plants (Vegetative Vigor)	ER ₅₀	ER ₅₀	No data [1]	-
Plants (Seedling Emergence)	ER ₅₀	ER ₅₀	No data [1]	-

Table 2: Environmental Fate Data

Parameter	Value	Note
Soil Degradation (Aerobic)	DT ₅₀ : 1.0 day [1]	Considered non-persistent [1]
Aqueous Photolysis	DT ₅₀ : No data [1]	-
Aqueous Hydrolysis	DT ₅₀ : No data [1]	-
Bio-concentration Factor (BCF)	No data [1]	-

Experimental Protocols Overview

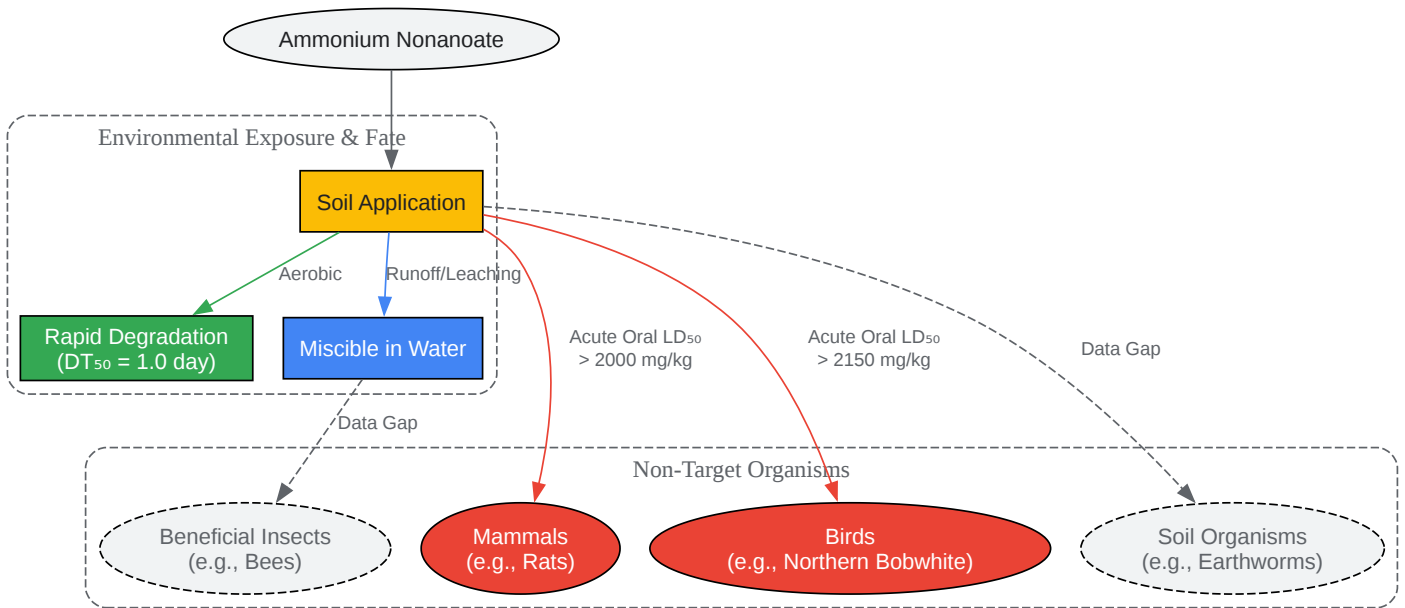
The search results do not provide detailed methodologies for the ecotoxicology tests. However, the endpoints mentioned are standard in regulatory toxicology, which allows for an outline of the general protocols that

were likely followed to generate such data.

- **Avian Acute Oral Toxicity Test:** This study typically follows guidelines like those from the OECD (e.g., Test No. 223) or US EPA (OCSP 850.2100). A group of birds, such as Northern Bobwhite, is used. The substance is administered once directly into the crop via gavage. The birds are then observed for mortality and signs of toxicity for a period of 14 days. The LD₅₀ (median lethal dose) is then calculated [1].
- **Mammalian Acute Oral Toxicity Test:** This is a standard test, often following OECD Guideline 423 or 425. Rats are commonly used. The substance is administered once orally via gavage. Animals are observed for signs of toxicity, morbidity, and mortality for at least 14 days. The LD₅₀ is determined from the results [1].
- **Aerobic Soil Degradation Study:** This test determines the rate at which a substance breaks down in soil. It is typically conducted according to OECD Guideline 307. The substance is mixed into a representative soil type and maintained under controlled laboratory conditions (e.g., constant temperature and moisture) that promote microbial activity. The concentration of the substance and its major breakdown products are measured at regular intervals over time to determine the DT₅₀ value [1].

Pathway and Impact Relationships

The following diagram illustrates the potential exposure pathways of **Ammonium Nonanoate** in the environment and its known impacts on non-target organisms, based on the available data.



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> **Ammonium Nonanoate**'s environmental pathway shows known low toxicity to birds and mammals, but significant data gaps for soil organisms and insects.

Identified Data Gaps and Conclusions

The available data suggests that **Ammonium Nonanoate** has **low acute toxicity** to mammals and birds and is **non-persistent in soil**. However, the assessment reveals significant data gaps that are critical for a full ecotoxicological profile:

- **No data** was found on effects on beneficial insects, including honeybees, which is crucial for understanding impacts on pollinators [1].
- **No data** was found on toxicity to soil organisms like earthworms, which are key indicators of soil health [1].

- **No data** was found on effects on non-target plants, which is relevant for understanding potential drift damage to native flora or crops [1].
- The **mode of action** is described as a contact herbicide that disrupts plant cell membranes, but its specific interaction with non-target organisms is not detailed [1].

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References

1. Ammonium nonanoate - AERU - University of Hertfordshire [sitem.herts.ac.uk]

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